

I-Atabrine dihydrochloride vs d-Atabrine activity

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Compound Focus: I-Atabrine dihydrochloride

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Profile of I-Atabrine Dihydrochloride

The table below summarizes the key information available for **I-Atabrine dihydrochloride**. [1] [2]

Property	Description
IUPAC Name	Information not available in search results
Chemical Formula	$C_{23}H_{32}Cl_3N_3O$ [1] [2]
Molecular Weight	472.88 g/mol [1] [2]
CAS Number	56100-42-6 [1] [2]
Description	Less active enantiomer of quinacrine; displays antiprion activity. [1] [2]
Primary Biological Activity	Antiprion activity (less active than the other enantiomer) [1]
Research Use	For research use only. Not for human therapeutic use. [1]

The Parent Compound: Quinacrine (Atabrine)

To understand the context, it is essential to know about quinacrine, the compound from which I-Atabrine is derived. Quinacrine is a racemic mixture, meaning it contains both "d" and "l" enantiomers.

- **Nomenclature:** Also known internationally as **Mepacrine**, and formerly marketed under the trade names **Atabrine** and **Atebrin**. [3] [4] [5]
- **Historical & Current Uses:** Initially developed as an antimalarial drug, it has been approved or used off-label for treating giardiasis, tapeworm infections, lupus erythematosus, and rheumatoid arthritis. It has also been used as a sclerosing agent for malignant effusions. [3] [4]
- **Modern Research Focus:** Recent high-profile research is exploring its potential as an **anticancer agent**. Studies have identified it as a FoxP3 downregulator, which can inhibit regulatory T-cells (Tregs) and boost anti-tumor immunity. [6] [7] [5] Its multiple mechanisms of action include DNA intercalation, inhibition of NF- κ B, and activation of p53. [3] [5]

The Missing Comparison: l- vs. d-Atabrine

Your query specifically asks for a comparison between the "l" and "d" forms of Atabrine. The available scientific literature from this search does not contain experimental data that directly compares the two isolated enantiomers across different biological assays.

The key evidence gap is that:

- The provided research on quinacrine's anticancer, anti-inflammatory, and other mechanisms [3] [6] [7] refers to the **racemic mixture** (a 50/50 blend of d- and l-enantiomers).
- One source explicitly states that **l-Atabrine dihydrochloride is a "less active enantiomer,"** [1] but it does not provide quantitative data comparing its potency to the d-form in any specific experiment, such as IC50 values.

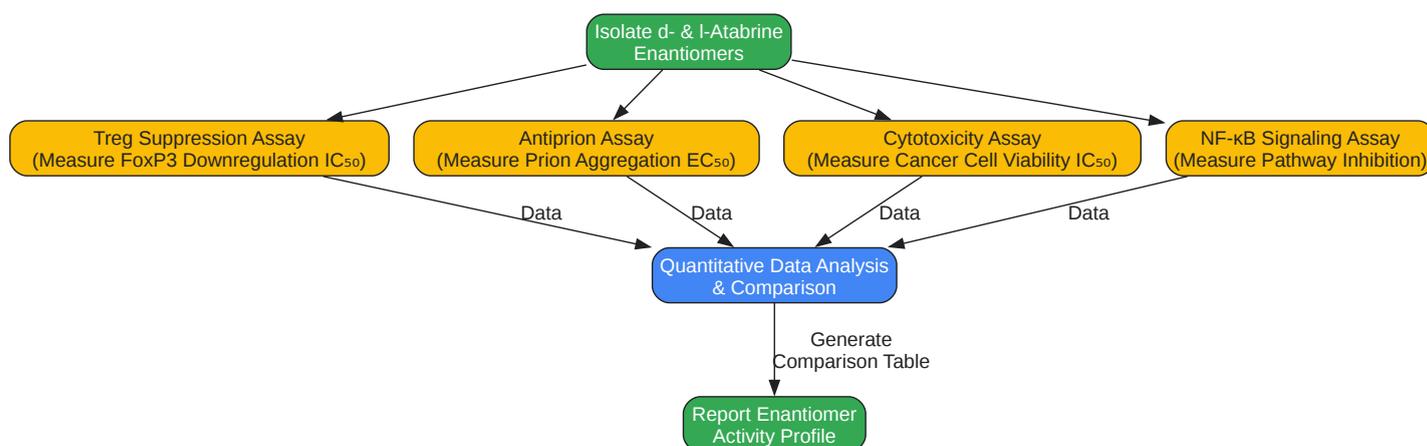
Suggested Experimental Pathway for Comparison

To objectively compare the activity of l- and d-Atabrine, the following experimental approach, inspired by the methodologies in the search results, could be employed:

1. **Objective** To quantitatively compare the biological activity and potency of the isolated d- and l-enantiomers of Atabrine (quinacrine) in relevant *in vitro* assays.
2. **Key Assays** Based on the known activities of quinacrine, you could test the enantiomers in:
 - **Treg Suppression Assay:** Measure the IC50 for FoxP3 downregulation in human primary T-cells using high-throughput flow cytometry, as described in [7].

- **Antiprion Assay:** Quantify the EC50 for inhibiting prion protein aggregation in a standardized cell model.
- **Cell Viability Assay:** Determine the IC50 for cytotoxicity in a panel of cancer cell lines to assess antineoplastic potency. [5]
- **NF-κB Pathway Assay:** Measure the inhibition of NF-κB signaling in a reporter cell line.

3. Workflow Diagram The diagram below visualizes this proposed experimental workflow.



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How to Proceed with Your Research

Given the lack of direct comparative data, I suggest the following steps:

- **Refine Your Search:** You may need to conduct a more targeted search in specialized scientific databases (e.g., SciFinder, Reaxys) focusing on "quinacrine enantiomers" or the specific CAS numbers for the d- and l- forms.
- **Consider the Racemate:** For many research purposes, the racemic quinacrine mixture is the standard material used in published studies and may be a more practical starting point for your

investigations. [3] [5]

- **Source Enantiomers Separately:** If your research specifically requires the less active **I-Atabrine dihydrochloride**, it is available for purchase from chemical suppliers specializing in research compounds. [1] [2]

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